

# Diethyl Phenylmalonate: A Comprehensive Technical Guide to its Solubility and Physical Properties

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## Compound of Interest

Compound Name: Diethyl phenylmalonate

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## Abstract

This technical guide provides a detailed examination of the physical and solubility properties of **diethyl phenylmalonate**, a key intermediate in the synthesis of various pharmaceuticals, including the anticonvulsants phenobarbital and felbamate. This document consolidates critical data on its physical constants and explores its solubility characteristics in aqueous and organic solvents. Detailed experimental protocols for the determination of these properties are provided to support researchers in their laboratory work. Furthermore, this guide visualizes key experimental workflows and synthetic pathways relevant to drug development, offering a comprehensive resource for professionals in the chemical and pharmaceutical sciences.

## Physical Properties

**Diethyl phenylmalonate** is a colorless to pale yellow liquid at room temperature, possessing a faint, ester-like odor.<sup>[1]</sup> Its key physical properties are summarized in the table below, representing a compilation of data from various sources. These parameters are fundamental for its identification, purification, and handling in a laboratory setting.

Table 1: Physical Properties of **Diethyl Phenylmalonate**

Property	Value	References
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>4</sub>	[2][3]
Molecular Weight	236.26 g/mol	[2][3]
Melting Point	16 - 17 °C (60.8 - 62.6 °F)	[4][5]
Boiling Point	170 - 172 °C (338 - 341.6 °F) at 14 mmHg	[2][4]
Density	1.095 g/mL at 25 °C	[2][5]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.491	[5]
Appearance	Clear, colorless to yellowish liquid after melting	[4][6]

## Solubility Profile

The solubility of **diethyl phenylmalonate** is a critical factor in its application in organic synthesis, influencing reaction conditions, solvent selection for purification, and formulation development.

## Aqueous Solubility

**Diethyl phenylmalonate** is consistently reported as immiscible in water.[4][6][7] This low aqueous solubility is attributed to the molecule's predominantly nonpolar character, owing to the phenyl ring and the two ethyl groups, which outweighs the polarity of the two ester functional groups.

## Solubility in Organic Solvents

Based on the principle of "like dissolves like," **diethyl phenylmalonate**, being a moderately polar organic ester, is expected to be soluble in a range of common organic solvents.[8][9][10] While specific quantitative solubility data is not readily available in the public domain, a predicted solubility profile is presented in Table 2. This profile is based on the general solubility of similar malonic esters and the structural features of **diethyl phenylmalonate**. [11] For precise quantitative determination, a detailed experimental protocol is provided in Section 4.

Table 2: Predicted Solubility of **Diethyl Phenylmalonate** in Common Organic Solvents at 25°C

Solvent	Solvent Type	Predicted Solubility
Ethanol	Polar Protic	Freely Soluble
Methanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Freely Soluble
Diethyl Ether	Nonpolar	Freely Soluble
Chloroform	Nonpolar	Freely Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble
Hexane	Nonpolar	Sparingly Soluble
Toluene	Nonpolar	Soluble

## Applications in Drug Development

**Diethyl phenylmalonate** serves as a crucial building block in the synthesis of several important pharmaceutical compounds. Its bifunctional nature allows for sequential alkylation and subsequent cyclization reactions to form complex heterocyclic structures.

## Synthesis of Phenobarbital

Phenobarbital, a long-acting barbiturate used as an anticonvulsant, is synthesized from **diethyl phenylmalonate**. The synthesis involves the alkylation of **diethyl phenylmalonate** with an ethyl group, followed by a condensation reaction with urea.[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Synthesis of Felbamate

Felbamate, another anticonvulsant drug, is also synthesized from **diethyl phenylmalonate**. The synthetic route involves the reduction of the ester groups of **diethyl phenylmalonate** to form 2-phenyl-1,3-propanediol, which is then carbamoylated.[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the physical and solubility properties of **diethyl phenylmalonate**.

## Determination of Melting Point (Capillary Method)

This method is suitable for determining the melting point of **diethyl phenylmalonate**, which is a low-melting solid.

Procedure:

- **Sample Preparation:** Ensure the **diethyl phenylmalonate** sample is anhydrous. If necessary, dry the sample over a suitable drying agent.
- **Capillary Tube Loading:** Introduce a small amount of the solidified sample into a capillary tube, ensuring a packed column height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a melting point apparatus.
- **Heating:** Heat the sample rapidly to a temperature approximately 10-15°C below the expected melting point (16-17°C).
- **Melting Point Determination:** Decrease the heating rate to 1-2°C per minute. Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range represents the melting point.

## Determination of Boiling Point (at Reduced Pressure)

Due to its high boiling point at atmospheric pressure, the boiling point of **diethyl phenylmalonate** is typically determined under reduced pressure to prevent decomposition.

Procedure:

- **Apparatus Setup:** Assemble a distillation apparatus suitable for vacuum distillation. Place a small amount of **diethyl phenylmalonate** in the distillation flask along with a boiling chip.
- **Vacuum Application:** Connect the apparatus to a vacuum source and reduce the pressure to the desired level (e.g., 14 mmHg).

- Heating: Gently heat the distillation flask.
- Boiling Point Determination: Record the temperature at which the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the recorded pressure.

## Determination of Density (Pycnometer Method)

A pycnometer is used for the precise determination of the density of liquids.

Procedure:

- Pycnometer Calibration: Clean and dry a pycnometer of known volume. Weigh the empty pycnometer. Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25°C) and weigh it.
- Sample Measurement: Empty and dry the pycnometer. Fill it with **diethyl phenylmalonate** at the same temperature and weigh it.
- Calculation: The density of **diethyl phenylmalonate** is calculated using the following formula:  $\text{Density} = (\text{mass of diethyl phenylmalonate}) / (\text{volume of pycnometer})$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a characteristic property that can be used to identify and assess the purity of a liquid sample.

Procedure:

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Sample Application: Place a few drops of **diethyl phenylmalonate** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to equilibrate to the desired temperature (e.g., 20°C). Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.

- Reading: Read the refractive index from the instrument's scale.

## Quantitative Determination of Solubility in Organic Solvents

This protocol outlines a method to determine the solubility of **diethyl phenylmalonate** in various organic solvents.

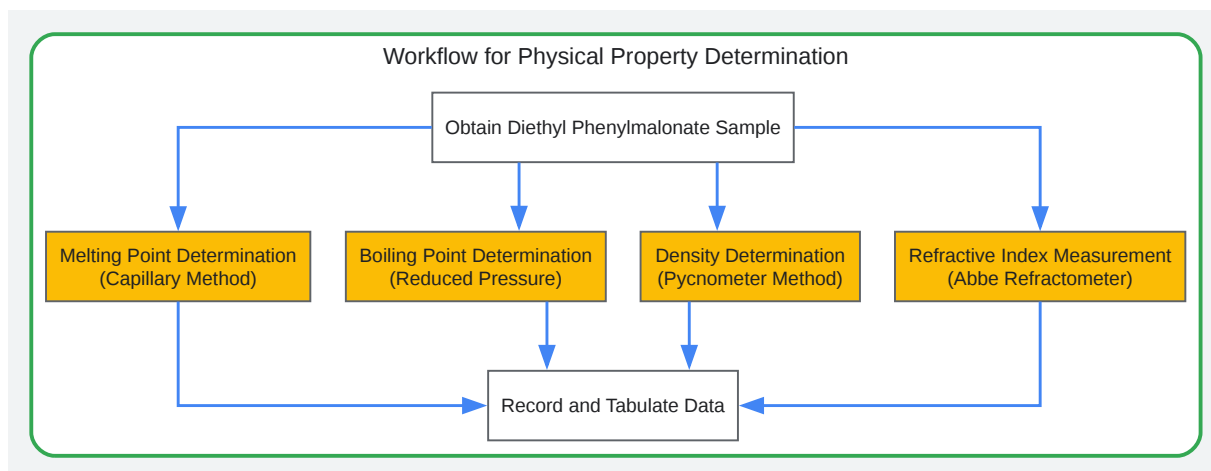
Procedure:

- Sample Preparation: In a series of vials, add a known volume (e.g., 1 mL) of each organic solvent to be tested.
- Saturation: Add small, known increments of **diethyl phenylmalonate** to each vial. After each addition, vigorously mix the contents until the solute is fully dissolved. Continue this process until a slight excess of undissolved **diethyl phenylmalonate** remains, indicating a saturated solution.
- Equilibration: Allow the vials to equilibrate at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) with occasional agitation to ensure equilibrium is reached.
- Sample Analysis: Carefully withdraw a known volume of the clear, saturated supernatant from each vial. Dilute the aliquot with a known volume of the respective solvent.
- Quantification: Analyze the diluted samples using a suitable analytical technique (e.g., gas chromatography or HPLC with a UV detector) to determine the concentration of **diethyl phenylmalonate**. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation: From the determined concentration of the diluted sample and the dilution factor, calculate the solubility of **diethyl phenylmalonate** in the original saturated solution. Express the solubility in units such as g/100 mL or mol/L.

## Visualizations

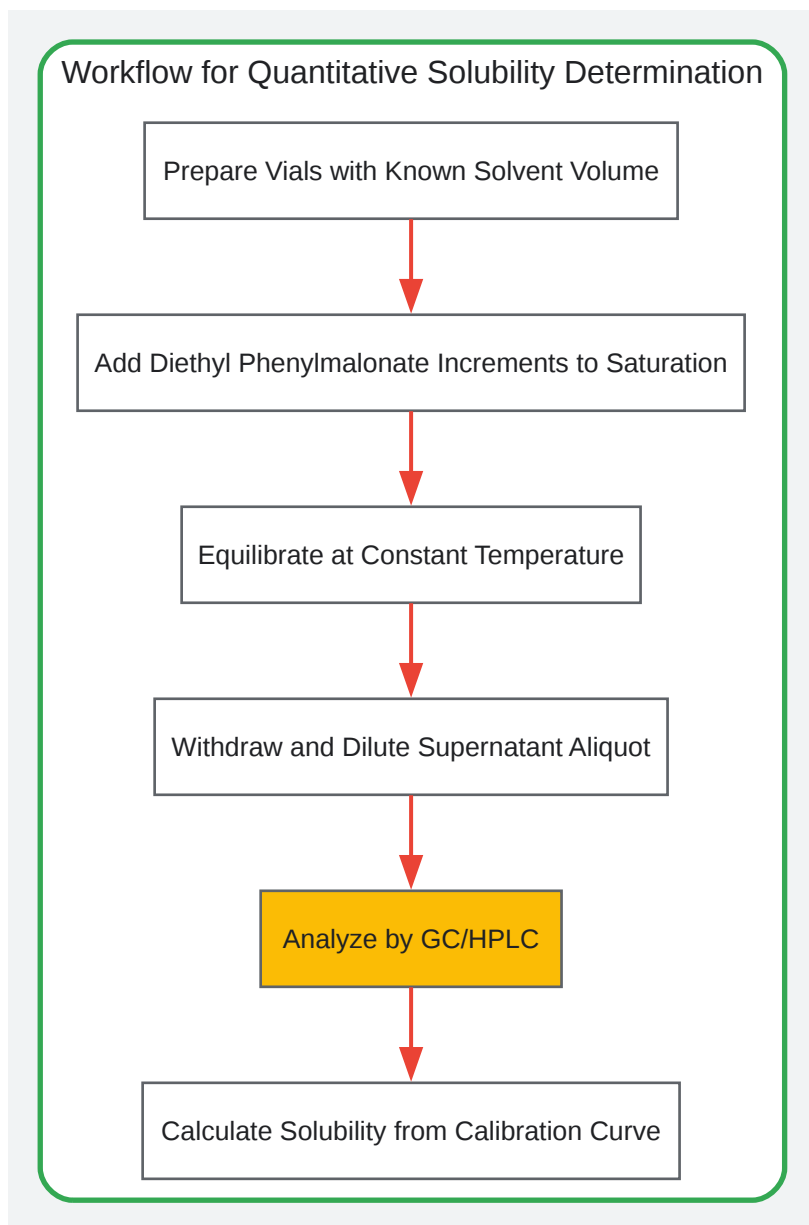
## Experimental Workflows

The following diagrams illustrate the logical workflows for determining the physical and solubility properties of **diethyl phenylmalonate**.



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Caption: Workflow for the determination of the physical properties of **diethyl phenylmalonate**.



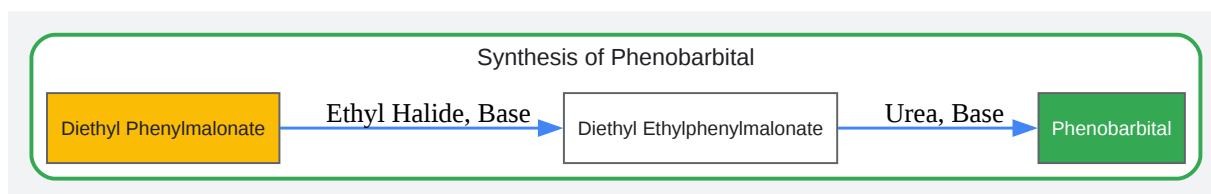
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Caption: Workflow for the quantitative determination of solubility.

## Synthetic Pathways

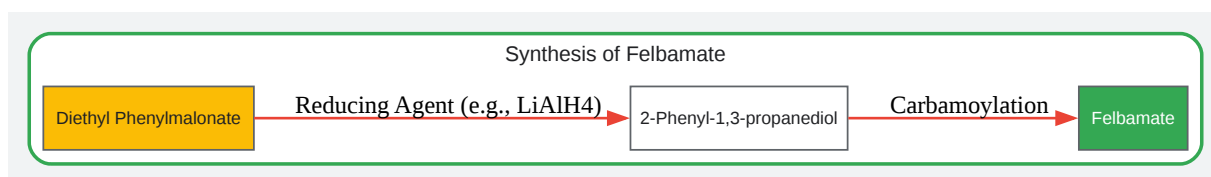
The following diagrams illustrate the synthetic pathways for phenobarbital and felbamate, highlighting the central role of **diethyl phenylmalonate**.





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Caption: Synthetic pathway of Phenobarbital from **diethyl phenylmalonate**.



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Caption: Synthetic pathway of Felbamate from **diethyl phenylmalonate**.

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